Comprehensive Technical Guide: Physicochemical Characterization and Analytical Applications of (E)-N-Methylcinnamylamine-d3

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Compound of Interest

Compound Name:	*(E)-N-Methylcinnamylamine-d3*
CAS No.:	*1795142-11-8*
Cat. No.:	*B587098*

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Executive Summary

In the rigorous landscape of pharmaceutical development and quality control, tracking trace impurities and metabolites is critical for ensuring drug safety and efficacy. (E)-N-Methylcinnamylamine is a well-documented process impurity and degradation product associated with the synthesis of active pharmaceutical ingredients (APIs) such as the selective norepinephrine reuptake inhibitor 1[1] and the SSRI 2[2].

To accurately quantify this impurity in complex matrices without interference, **(E)-N-Methylcinnamylamine-d3** serves as an indispensable stable isotope-labeled internal standard (SIL-IS). This whitepaper details its physicochemical properties, the mechanistic rationale for its specific deuteration, and standardized protocols for its application in LC-MS/MS bioanalysis.

Physicochemical Properties & Structural Characterization

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(E)-N-Methylcinnamylamine-d3 is synthetically enriched with three deuterium atoms on the N-methyl group. Because aliphatic amines are basic and prone to oxidation or volatilization in their free base form, this standard is predominantly synthesized, stored, and utilized as a 3 to enhance thermodynamic stability and aqueous solubility[4].

Expert Note on Formula Accuracy: While some commercial vendors occasionally misreport the empirical formula of the D3 salt as $C_{10}H_{14}ClN$, the scientifically accurate formula accounting for the deuterium substitution is $C_{10}H_{11}D_3ClN$[4].

Table 1: Physicochemical Specifications

Parameter	Free Base Form	Hydrochloride (HCl) Salt Form
Molecular Formula	$C_{10}H_{10}D_3N$	$C_{10}H_{11}D_3ClN$ (or $C_{10}H_{10}D_3N \cdot HCl$)
Molecular Weight	150.24 g/mol	186.69 g/mol
CAS Number	Unlabeled: 83554-67-0	D3 Labeled: 1795142-11-8
Monoisotopic Mass	150.123 Da	186.100 Da
Physical Form	Viscous Oil	Crystalline Solid
Primary Application	N/A	SIL-IS for Impurity Profiling

Data supported by reference standards from 3[4] and 5[5].

Mechanistic Rationale for Deuterium Labeling (E-E-A-T)

The strategic placement of the deuterium atoms on the N-methyl group ($–CD_3$) rather than the aromatic ring or the alkene chain is driven by three core analytical principles:

- Mass Resolution (The +3 Da Rule): Natural isotopic abundance (primarily ^{13}C) creates M+1 and M+2 peaks in mass spectrometry. A mass shift of +3 Da ensures that the monoisotopic peak of the internal standard (m/z 151.1 $[M+H]^+$) does not overlap with the isotopic envelope of the unlabeled analyte (m/z 148.1$[M+H]^+$).

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- Avoidance of Hydrogen-Deuterium Exchange (HDX): Protons attached directly to heteroatoms (like the N-H proton) rapidly exchange with protic solvents (e.g., H_2O/MeOH mobile phases) during liquid chromatography. By labeling the carbon of the methyl group (C-D bonds), the isotopic label becomes covalently locked, preventing label loss during sample preparation.

- Co-elution and Matrix Effect Normalization: Because the deuterium atoms are located on a small, terminal aliphatic group, the lipophilicity (LogP) and pKa of the D3-labeled compound remain virtually identical to the unlabeled impurity. This guarantees exact chromatographic co-elution, allowing the SIL-IS to perfectly normalize any ion suppression or enhancement caused by the sample matrix in the electrospray ionization (ESI) source.

Analytical Workflow: LC-MS/MS Bioanalysis & Impurity Profiling

To leverage **(E)-N-Methylcinnamylamine-d3** effectively, a self-validating extraction and quantification protocol must be employed. The following methodology outlines the extraction of the impurity from an API formulation or biological matrix.

Step-by-Step Methodology

- Step 1: Standard Preparation: Prepare a master stock solution of **(E)-N-Methylcinnamylamine-d3** HCl in LC-MS grade Methanol at 1.0 mg/mL. Dilute to a working internal standard (IS) concentration of 50 ng/mL in 50% Acetonitrile/Water.

- Step 2: Sample Spiking (Causality Check): Aliquot 100 µL of the sample matrix into a microcentrifuge tube. Immediately add 20 µL of the working IS solution. Why? Spiking at the very first step ensures that any subsequent volumetric losses, thermal degradation, or extraction inefficiencies apply equally to both the analyte and the IS, preserving the quantitative ratio.

- Step 3: Protein Precipitation / Extraction: Add 300 µL of ice-cold Acetonitrile (containing 0.1% Formic Acid) to disrupt protein binding and precipitate macromolecules. Vortex vigorously for 2 minutes.

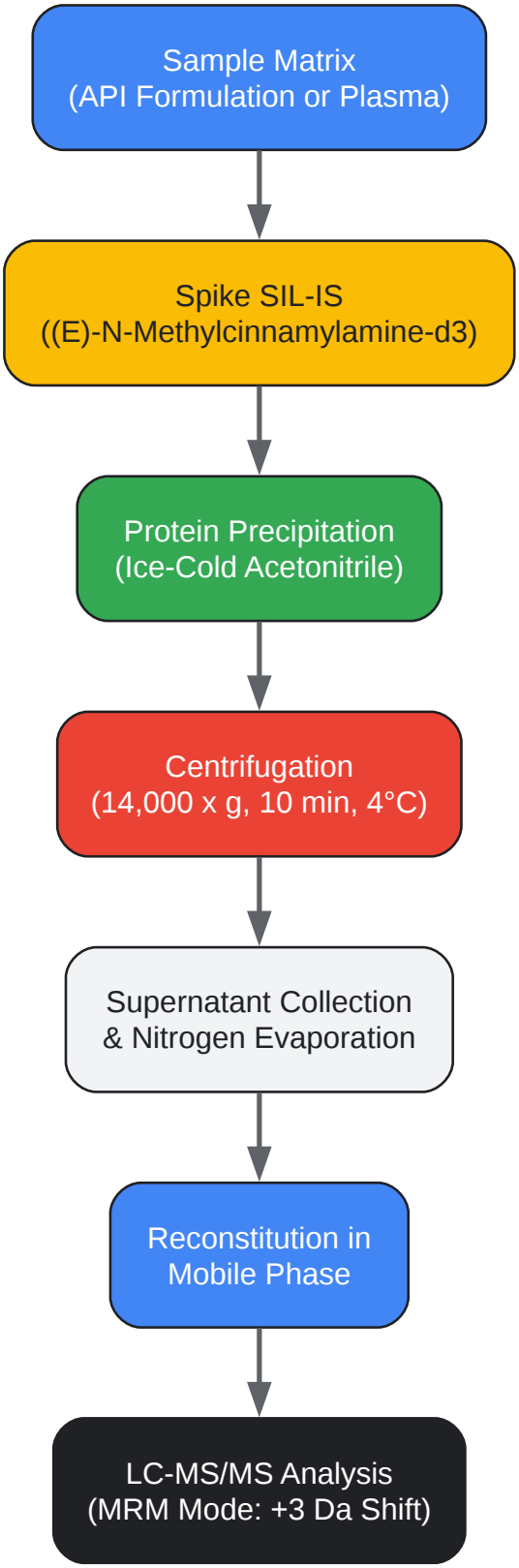
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- Step 4: Centrifugation: Centrifuge the homogenate at 14,000 x g for 10 minutes at 4°C to pellet the precipitated matrix components.
- Step 5: Supernatant Transfer & Reconstitution: Transfer 200 µL of the clear supernatant to an autosampler vial. Evaporate under a gentle stream of nitrogen and reconstitute in the initial mobile phase to concentrate the analyte.
- Step 6: LC-MS/MS Analysis: Inject 5 µL onto a C18 reversed-phase column. Monitor the MRM transitions in positive ESI mode:
  - Unlabeled Analyte: m/z 148.1 → 117.1
  - SIL-IS (D3): m/z 151.1 → 117.1

Workflow Visualization

The following diagram maps the logical progression of the sample preparation and analysis workflow, highlighting the critical integration of the SIL-IS.

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LC-MS/MS sample prep workflow utilizing **(E)-N-Methylcinnamylamine-d3** as an internal standard.

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Sources

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